

protocol for handling and storage of 1-Methylimidazole-4-acetaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylimidazole-4-acetaldehyde

Cat. No.: B021412

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Application Notes and Protocols for 1-Methylimidazole-4-acetaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, storage, and potential use of **1-Methylimidazole-4-acetaldehyde**. Due to the limited availability of specific safety and experimental data for this compound, this guide combines information from related compounds and general principles for handling reactive aldehydes. All procedures should be conducted with caution and appropriate safety measures.

Compound Information

1-Methylimidazole-4-acetaldehyde is an organic compound that plays a role as a human and mouse metabolite.^[1] It is structurally an alpha-CH₂-containing aldehyde and an imidazolylacetaldehyde.^[1]

Chemical and Physical Properties

A summary of the known and computed properties of **1-Methylimidazole-4-acetaldehyde** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	PubChem[1]
Molecular Weight	124.14 g/mol	PubChem[1]
CAS Number	19639-03-3	PubChem[1]
Physical Description	Solid	Human Metabolome Database[1]
Boiling Point (Computed)	311 °C	ECHEMI[2]
Flash Point (Computed)	141.9 °C	ECHEMI[2]
Density (Computed)	1.1 g/cm ³	ECHEMI[2]
LogP (Experimental)	-0.067	Human Metabolome Database[1]

Safety, Handling, and Storage Protocols

Disclaimer: No specific Safety Data Sheet (SDS) for **1-Methylimidazole-4-acetaldehyde** was found. The following protocols are based on best practices for handling reactive aldehydes and substituted imidazoles. A thorough risk assessment should be conducted before handling this compound.[3]

Personal Protective Equipment (PPE)

When handling **1-Methylimidazole-4-acetaldehyde**, the following PPE should be worn to minimize exposure:[4][5]

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). Glove suitability should be confirmed for the specific solvents being used.
- Body Protection: A laboratory coat and closed-toe shoes are mandatory.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of any dust or vapors.[5]

Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
 - Have an appropriate spill kit and emergency procedures readily available.
 - Label all containers with the full chemical name and any known hazards.[\[4\]](#)
- Weighing and Transfer:
 - As the compound is a solid, handle it carefully to avoid generating dust.
 - Use appropriate tools (e.g., spatula, weighing paper) for transfer.
 - For dissolving, slowly add the solid to the solvent with stirring. Dimethyl sulfoxide (DMSO) is a common solvent for both polar and nonpolar compounds in research settings.[\[6\]](#)
- General Precautions:
 - Avoid contact with skin and eyes.
 - Do not inhale dust or vapors.
 - Keep away from sources of ignition, as many organic compounds are flammable.[\[5\]](#)
 - Avoid contact with incompatible materials such as strong oxidizing agents, acids, and bases.[\[7\]](#)

Storage Protocol

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Temperature: Store in a cool, dry place.[\[7\]](#) Refrigeration may be appropriate, but consult the supplier's recommendations if available.
- Atmosphere: For compounds prone to oxidation or reaction with moisture, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended.

- Container: Keep the container tightly sealed to prevent contamination and reaction with air or moisture.
- Segregation: Store away from incompatible chemicals. Do not store alphabetically with other chemicals; group by chemical compatibility.[7]

Experimental Protocols

General Protocol for Solution Preparation

This protocol outlines a general procedure for preparing a stock solution of **1-Methylimidazole-4-acetaldehyde**.

- Objective: To prepare a stock solution of a specified concentration.
- Materials:
 - **1-Methylimidazole-4-acetaldehyde**
 - Anhydrous solvent (e.g., DMSO)
 - Appropriate glassware (e.g., volumetric flask)
 - Magnetic stirrer and stir bar
- Procedure:
 1. Calculate the required mass of **1-Methylimidazole-4-acetaldehyde** for the desired concentration and volume.
 2. In a chemical fume hood, carefully weigh the calculated amount of the compound.
 3. Transfer the weighed solid to the volumetric flask.
 4. Add a portion of the solvent to the flask and swirl gently or use a magnetic stirrer to dissolve the solid completely.
 5. Once dissolved, add the solvent to the calibration mark on the volumetric flask.

6. Cap the flask and invert several times to ensure a homogenous solution.
7. Store the stock solution under the recommended storage conditions, protected from light if the compound is light-sensitive.

Signaling Pathways and Experimental Workflows

Histidine Metabolism Pathway

1-Methylimidazole-4-acetaldehyde is a metabolite in the histidine metabolism pathway.[1]

The following diagram illustrates a simplified overview of this pathway.

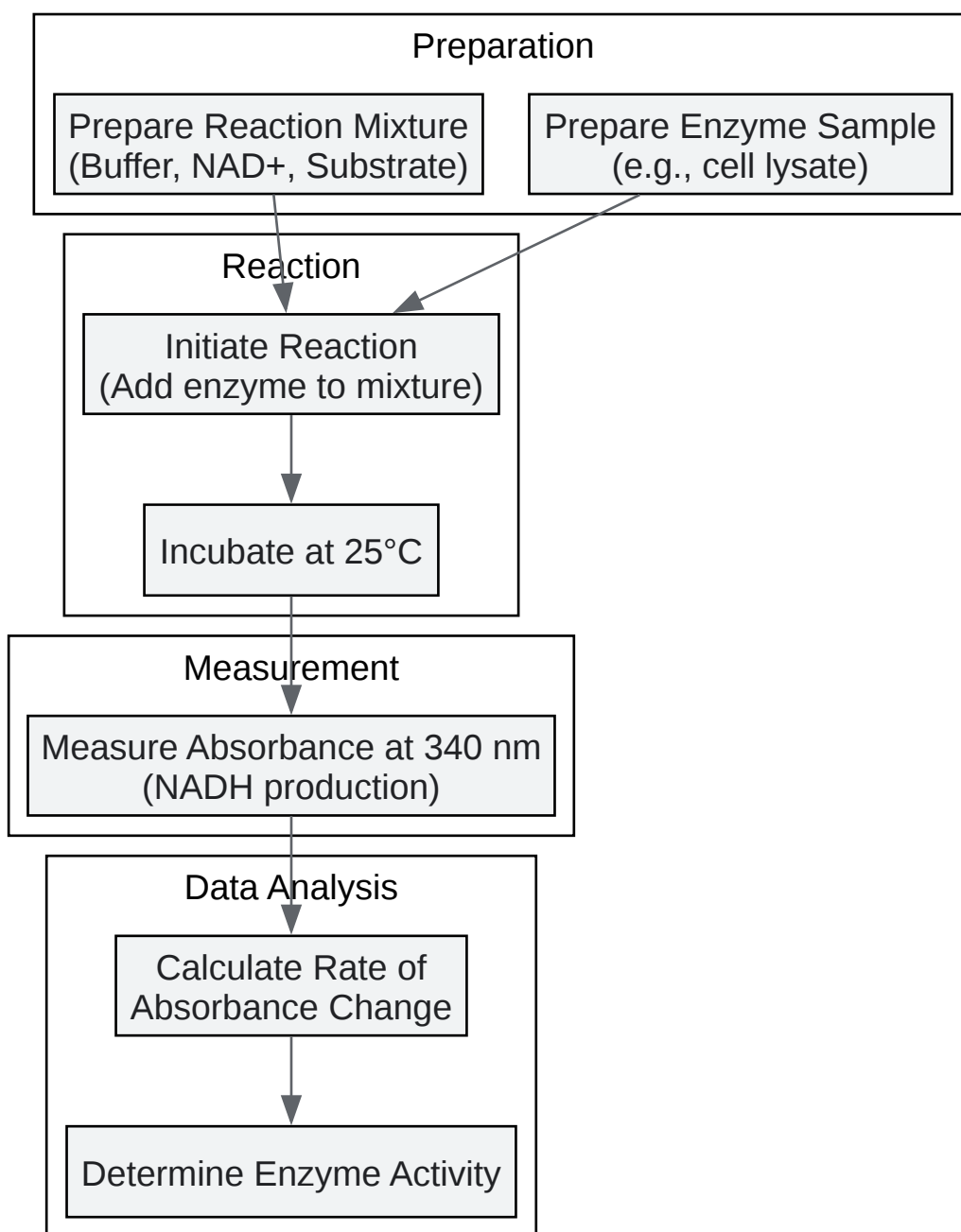


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Caption: Simplified pathway of histidine metabolism leading to **1-Methylimidazole-4-acetaldehyde**.

Aldehyde Dehydrogenase (ALDH) Activity Assay Workflow

The metabolism of **1-Methylimidazole-4-acetaldehyde** involves aldehyde dehydrogenase (ALDH). A general workflow for an ALDH activity assay is depicted below. This assay typically measures the production of NADH, which can be monitored spectrophotometrically.[8]



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Caption: General workflow for an aldehyde dehydrogenase (ALDH) activity assay.

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